Proper Disposal of 10-Methoxyibogamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*10-Methoxyibogamine*
Cat. No.:	*B8700735*

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Disclaimer: The following information provides a general framework for the proper disposal of **10-Methoxyibogamine** and is intended for use by trained laboratory personnel. It is not a substitute for a site-specific risk assessment and consultation with your institution's Environmental Health and Safety (EHS) department. All procedures must comply with applicable federal, state, and local regulations.

The responsible management and disposal of laboratory chemicals are paramount to ensuring the safety of personnel and protecting the environment. **10-Methoxyibogamine**, an indole alkaloid used in research, requires careful handling and disposal due to its chemical properties and biological activity. This guide provides essential information on its safe disposal.

Hazard Identification and Safety Precautions

10-Methoxyibogamine, also known as Ibogaine, is classified as a hazardous substance.[1][2][3] It is harmful if swallowed and may cause irritation.[3][4] As a psychoactive substance, it is regulated as a Schedule I controlled substance in the United States, which imposes strict handling and disposal requirements.[2][5]

Before handling **10-Methoxyibogamine**, it is crucial to wear appropriate Personal Protective Equipment (PPE), including:

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- Safety goggles with side shields
- Impervious gloves (e.g., butyl rubber)
- A lab coat or flame-retardant clothing
- Respiratory protection may be necessary if there is a risk of generating dust or aerosols.[6][7]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][7] An eyewash station and safety shower should be readily accessible.

Chemical and Toxicological Data

The following table summarizes key quantitative data for **10-Methoxyibogamine**.

Property	Value	Source
Molecular Formula	$C_{20}H_{26}N_2O$	[1][4][8]
Molecular Weight	310.4 g/mol	[2][4][8]
Appearance	Prismatic needles	[1]
Melting Point	152-153 °C	[1]
Solubility	Soluble in ethanol, ether, chloroform, acetone, benzene; Practically insoluble in water.	[1]
Oral LD_{50} (Rat)	482 mg/kg (for Ibogaine hydrochloride)	[3]
pKa	8.1 in 80% methylcellosolve	[1]

Disposal Protocol

Due to its hazardous nature and regulatory status, **10-Methoxyibogamine** waste must not be disposed of in the regular trash or down the drain.[7][9] It should be managed as hazardous chemical waste.

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Step 1: Waste Segregation and Collection

- Solid Waste: Collect unused or expired **10-Methoxyibogamine**, contaminated lab supplies (e.g., weigh boats, filter paper), and contaminated PPE in a dedicated, properly labeled hazardous waste container. The container should be compatible with the chemical, in good condition, and have a secure lid.[10]
- Liquid Waste: Collect solutions containing **10-Methoxyibogamine** in a separate, sealed, and compatible hazardous waste container. Do not mix with other incompatible waste streams.[10] Incompatible materials include strong oxidizing agents.[7]
- Sharps Waste: Needles, syringes, or other sharps contaminated with **10-Methoxyibogamine** should be placed in a designated sharps container for hazardous waste.

Step 2: Labeling

All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**10-Methoxyibogamine**"), and a description of the contents (e.g., "Solid waste with **10-Methoxyibogamine**," "Aqueous solution of **10-Methoxyibogamine**").[9] The date of waste accumulation should also be included.[9]

Step 3: Storage

Store hazardous waste containers in a designated, secure area away from general laboratory traffic. The storage area should be well-ventilated and have secondary containment to prevent spills. Follow your institution's guidelines for the maximum allowable accumulation time for hazardous waste.

Step 4: Disposal

Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[11] These professionals are equipped to handle and transport hazardous materials according to regulatory requirements. Incineration at a permitted facility is a common disposal method for organic chemical waste.

Spill Management

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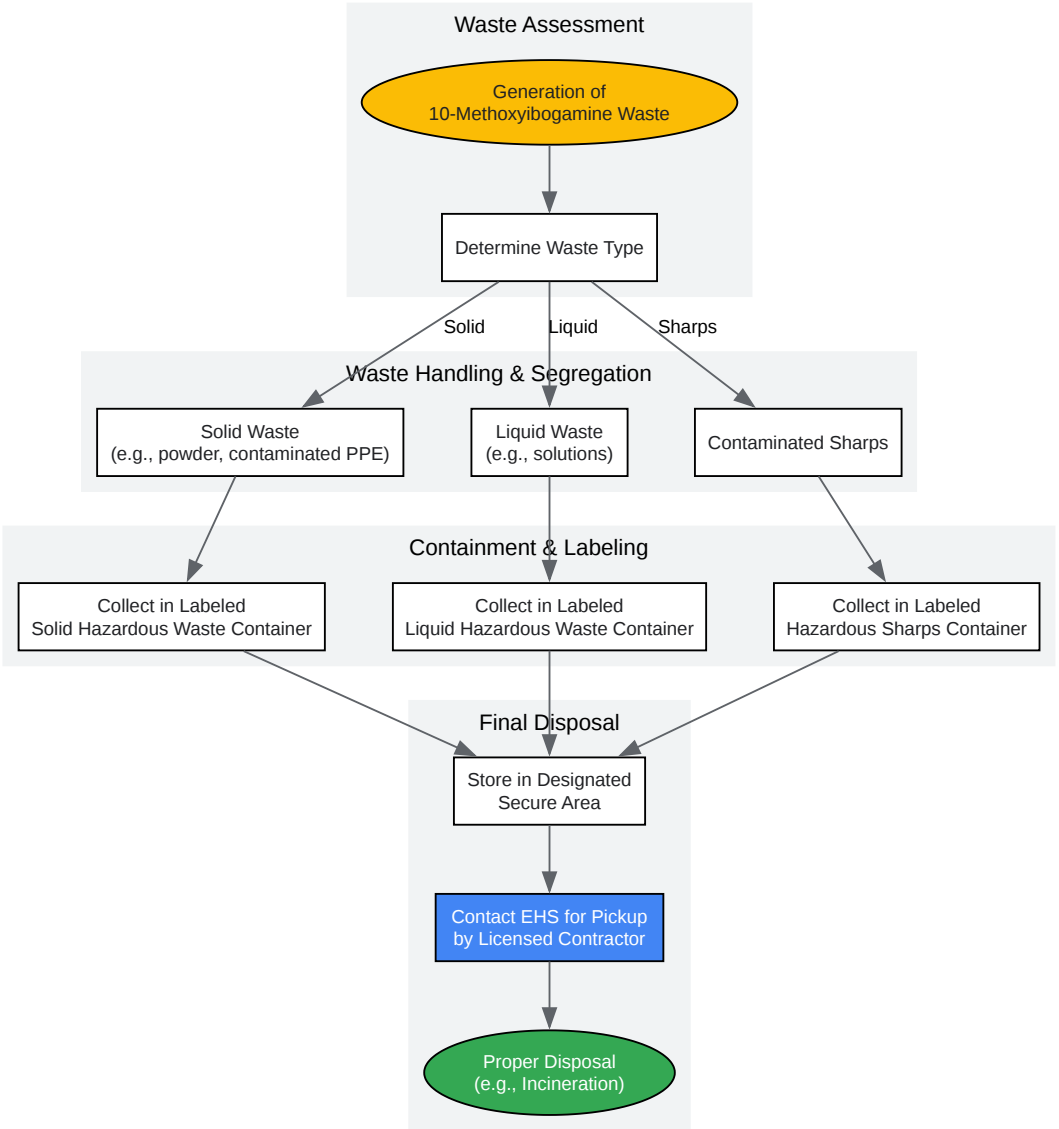
In the event of a spill:

- Evacuate the immediate area and alert your colleagues and supervisor.
- If the spill is small and you are trained to handle it, don appropriate PPE.
- Contain the spill using an absorbent material suitable for chemical spills.
- For liquid spills, carefully wipe up with absorbent pads. For solid spills, gently cover with a damp paper towel to avoid generating dust, then carefully scoop the material.[12]
- Place all contaminated materials into a sealed container and label it as hazardous waste.
- Clean the spill area with an appropriate solvent, followed by soap and water.
- For large spills, or if you are unsure how to proceed, contact your institution's EHS department immediately.

Disposal Workflow

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10-Methoxyibogamine Disposal Workflow



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References

- 1. Ibogaine [drugfuture.com]
- 2. Ibogaine | C20H26N2O | CID 197060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. 12-Methoxyibogamine | C20H26N2O | CID 442108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. junsei.co.jp [junsei.co.jp]
- 7. echemi.com [echemi.com]
- 8. 10-Methoxyibogamine | Benchchem [benchchem.com]
- 9. wku.edu [wku.edu]
- 10. EHSO Manual 2025-2026 - Hazardous Waste [labman.ouhsc.edu]
- 11. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- 12. downloads.regulations.gov [downloads.regulations.gov]

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